

An In-depth Technical Guide to Propanenitrile and its Isotopologue Propanenitrile-d5

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Compound of Interest

Compound Name: Propanenitrile-25

Cat. No.: B1584105

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An important clarification on "**Propanenitrile-25**": The term "**Propanenitrile-25**" is not a standard chemical nomenclature. However, it is listed as an isotopologue of propanenitrile by the National Institute of Standards and Technology (NIST).[1][2][3] Further investigation reveals that this refers to a deuterated form of propanenitrile, specifically Propanenitrile-d5, with the chemical formula C3D5N and CAS number 10419-75-7.[4] This guide will focus on the primary compound, propanenitrile, while also providing specific data for its deuterated isotopologue where available.

Propanenitrile, also known as propionitrile or ethyl cyanide, is a simple aliphatic nitrile with the chemical formula CH3CH2CN.[5] It is a colorless, water-soluble liquid with a sweetish, ethereal odor.[5][6][7] This compound serves as a versatile solvent and a key precursor in the synthesis of various organic compounds.[5]

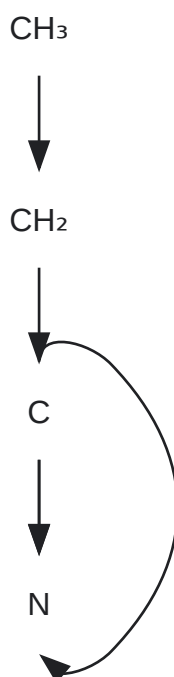
Chemical Structure and Identification

Propanenitrile is an aliphatic nitrile characterized by a three-carbon chain with a cyano group ($\text{C}\equiv\text{N}$) at one end.[8]

Identifiers for Propanenitrile and its Deuterated Isotopologue

| Identifier | Propanenitrile | Propanenitrile-d5 |
|-------------------|--|-------------------|
| IUPAC Name | Propanenitrile[1][5][9] | Propanenitrile-d5 |
| Synonyms | Propionitrile, Ethyl cyanide, Cyanoethane[1][5][7] | - |
| CAS Number | 107-12-0[1][5][9] | 10419-75-7[4] |
| Molecular Formula | C3H5N[1][5][9] | C3D5N[4] |
| Molecular Weight | 55.08 g/mol [1][5][9] | 60.11 g/mol [10] |

Chemical Structure of Propanenitrile



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Caption: Chemical structure of Propanenitrile.

Physicochemical Properties

Propanenitrile is a polar aprotic solvent.[7] Its physical and chemical properties are summarized below.

| Property | Value |
|---------------------|-------------------------------------|
| Appearance | Colorless liquid[5][9] |
| Odor | Sweetish, ethereal[5][6][7] |
| Melting Point | -92.0 °C[9] to -100 °C[5] |
| Boiling Point | 97.2 °C[9] to 98 °C[5] |
| Density | 0.772 g/mL at 25 °C[5][11] |
| Solubility in Water | 11.9% at 20 °C[5][6] |
| Vapor Pressure | 53.33-63.195 hPa at 22.05-25 °C[11] |
| Refractive Index | 1.366 at 20 °C[5][11] |
| Flash Point | 2 °C (Closed Cup)[7] |

Experimental Protocols

Synthesis of Propanenitrile

Several laboratory and industrial methods are employed for the synthesis of propanenitrile.

1. From Halogenoalkanes: This method involves the nucleophilic substitution of a halogen in a halogenoalkane with a cyanide group.

- Reactants: 1-bromopropane and a solution of sodium or potassium cyanide in ethanol.
- Procedure: The halogenoalkane is heated under reflux with the ethanolic solution of sodium or potassium cyanide. The halogen atom is replaced by the -CN group. It is crucial to use ethanol as the solvent to avoid the competing substitution reaction by hydroxide ions that would occur in an aqueous solution.[12]
- Reaction: $\text{CH}_3\text{CH}_2\text{CH}_2\text{Br} + \text{KCN} \rightarrow \text{CH}_3\text{CH}_2\text{CH}_2\text{CN} + \text{KBr}$

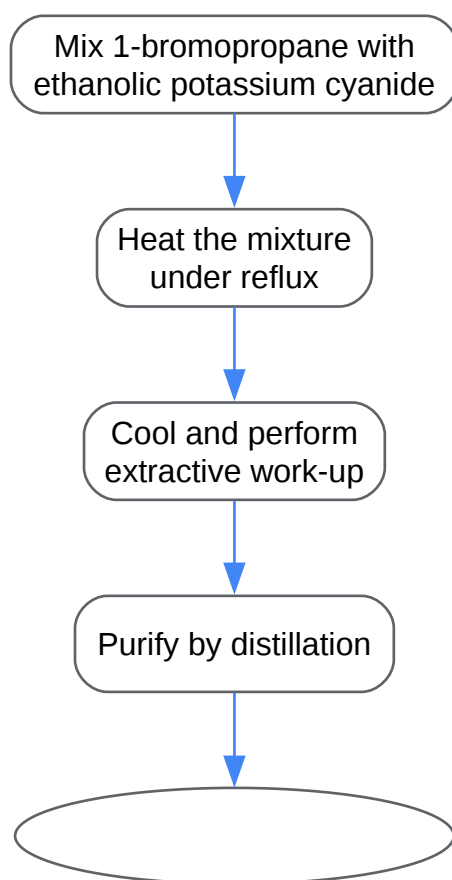
2. Dehydration of Amides: Propanenitrile can be synthesized by the dehydration of propanamide.

- Reactants: Propanamide and a dehydrating agent such as phosphorus(V) oxide (P_4O_{10}).
- Procedure: A solid mixture of propanamide and phosphorus(V) oxide is heated. The water molecule is eliminated from the amide group, forming a nitrile group. The resulting liquid propanenitrile is then collected by simple distillation.[12]
- Reaction: $CH_3CH_2CONH_2 \xrightarrow{(P_4O_{10}, \text{Heat})} CH_3CH_2CN + H_2O$

3. Industrial Production: Industrially, propanenitrile is primarily produced through the hydrogenation of acrylonitrile. It can also be prepared by the ammoxidation of propanol.[5]

- Reaction (Ammoxidation): $CH_3CH_2CH_2OH + O_2 + NH_3 \rightarrow CH_3CH_2CN + 3H_2O$ [5]

Workflow for Synthesis from a Halogenoalkane



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Caption: Synthesis workflow of Propanenitrile.

Applications and Biological Relevance

Industrial and Laboratory Applications:

- **Solvent:** Propanenitrile is used as a solvent, similar to acetonitrile, but with a higher boiling point.[\[5\]](#)
- **Chemical Intermediate:** It serves as a C-3 building block in various organic syntheses.[\[5\]](#) For example, it is a precursor to propylamines through hydrogenation.[\[5\]](#) It is also used in the Houben-Hoesch reaction for the preparation of the drug flopropione.[\[5\]](#)

Biological Activities: While propanenitrile itself is primarily known for its industrial applications and toxicity, the nitrile functional group is present in numerous natural products with diverse biological activities.[\[13\]](#)[\[14\]](#) Some derivatives of propanenitrile have shown antimicrobial properties. For instance, certain substituted propanenitrile compounds have been found to be active against Gram-positive bacteria like *Bacillus subtilis* and *Clostridium tetani*.[\[15\]](#)

Safety and Handling

Propanenitrile is a hazardous substance and requires careful handling.

Hazard Identification:

- **Flammability:** Highly flammable liquid and vapor.[\[16\]](#)[\[17\]](#)
- **Toxicity:** Fatal if swallowed or in contact with skin, and harmful if inhaled.[\[16\]](#) It can form cyanide in the body.[\[7\]](#) The oral LD50 in rats is reported as 39 mg/kg.[\[5\]](#)
- **Irritation:** Causes serious eye irritation.[\[16\]](#)

Handling and Storage Precautions:

- Keep away from heat, sparks, open flames, and other ignition sources.[\[16\]](#)[\[17\]](#)
- Use in a well-ventilated area.[\[16\]](#)[\[17\]](#)
- Wear appropriate personal protective equipment (PPE), including protective gloves, clothing, and eye/face protection.[\[17\]](#)[\[18\]](#)

- Store in a tightly closed container in a dry and well-ventilated place.[17]
- Ground and bond container and receiving equipment to prevent static discharge.[17]

In case of exposure, immediate medical attention is necessary.[16] For skin contact, remove contaminated clothing and wash the affected area with plenty of soap and water.[16] For eye contact, rinse cautiously with water for several minutes.[16] If inhaled, move the person to fresh air.[18]

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